

Commercial Suppliers and Technical Guide for 3-(4-(Methylthio)phenyl)propanoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-(Methylthio)phenyl)propanoic acid

Cat. No.: B156610

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-(4-(Methylthio)phenyl)propanoic acid**, a chemical compound of interest in various research and development fields. This document outlines its commercial availability, key chemical properties, and insights into its synthesis and analytical characterization.

Commercial Availability

3-(4-(Methylthio)phenyl)propanoic acid is readily available from several commercial chemical suppliers. The purity levels and offered quantities vary among suppliers, catering to diverse research needs from small-scale laboratory experiments to larger developmental projects. A summary of prominent suppliers and their offerings is presented below.

Supplier	Purity	Available Quantities	Price (USD)	CAS Number
Matrix Scientific	97%	500 mg, 1 g, 5 g	\$50, \$64, \$235 respectively	138485-81-1[1]
Thermo Scientific Alfa Aesar	96%	1 g, 10 g	Inquire for pricing	138485-81-1
CP Lab Safety	95%	10 g	Inquire for pricing	138485-81-1[2]
Sigma-Aldrich	Inquire	Inquire	Inquire for pricing	138485-81-1

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-(4-(Methylthio)phenyl)propanoic acid** is crucial for its application in research.

Property	Value	Reference
Molecular Formula	C10H12O2S	[1][2]
Molecular Weight	196.27 g/mol	[1][3]
Appearance	Solid	
Melting Point	98-102 °C	
CAS Number	138485-81-1	[1][2][3]
Canonical SMILES	<chem>CSC1=CC=C(C=C1)CCC(=O)O</chem>	[1]

Experimental Protocols

Synthesis

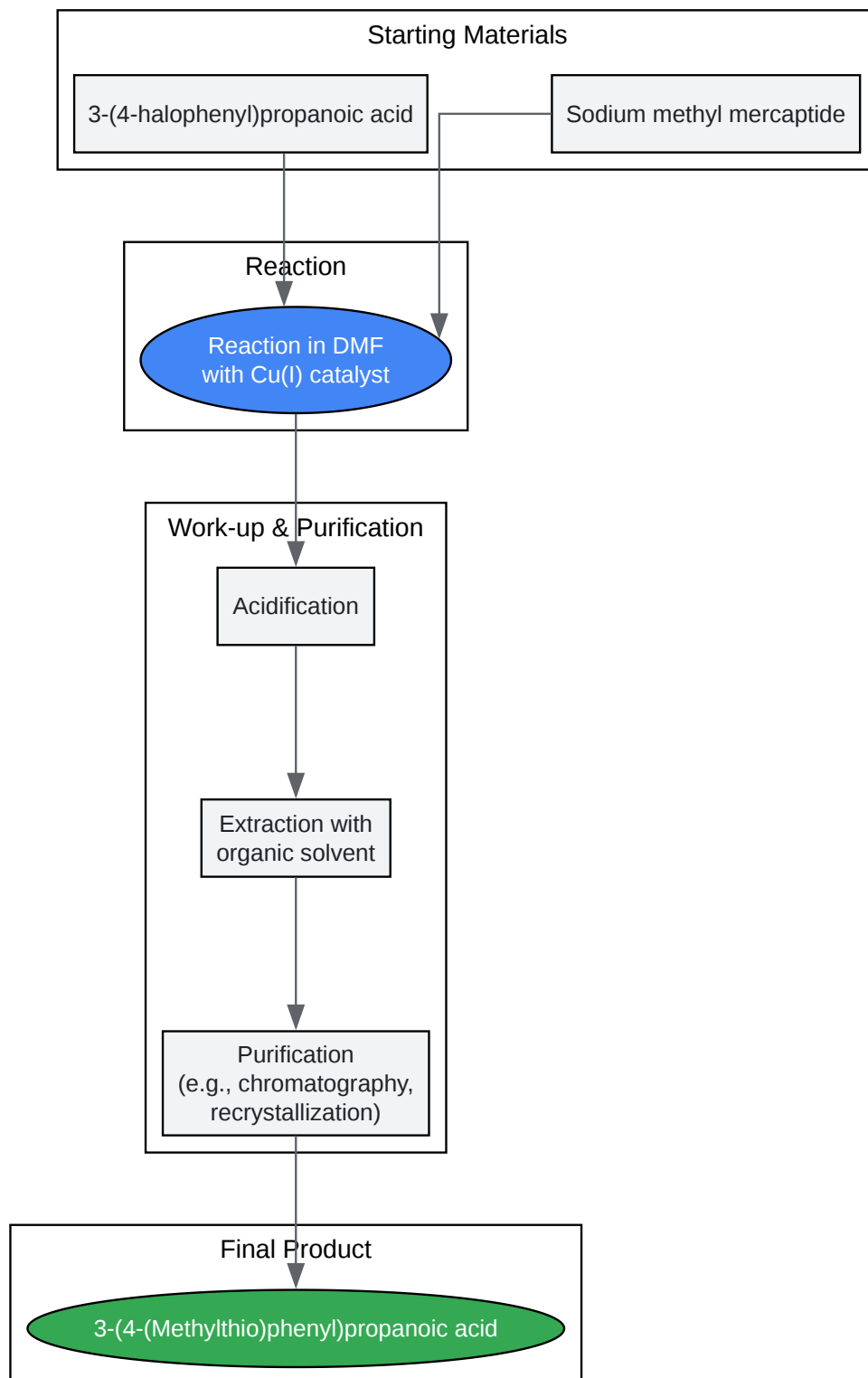
While a specific, detailed protocol for the synthesis of **3-(4-(Methylthio)phenyl)propanoic acid** is not readily available in the reviewed literature, a general approach can be adapted from the synthesis of related arylthio propanoic acids. One potential synthetic route involves the reaction of a halogenated phenylpropanoic acid derivative with a methyl mercaptide salt. A

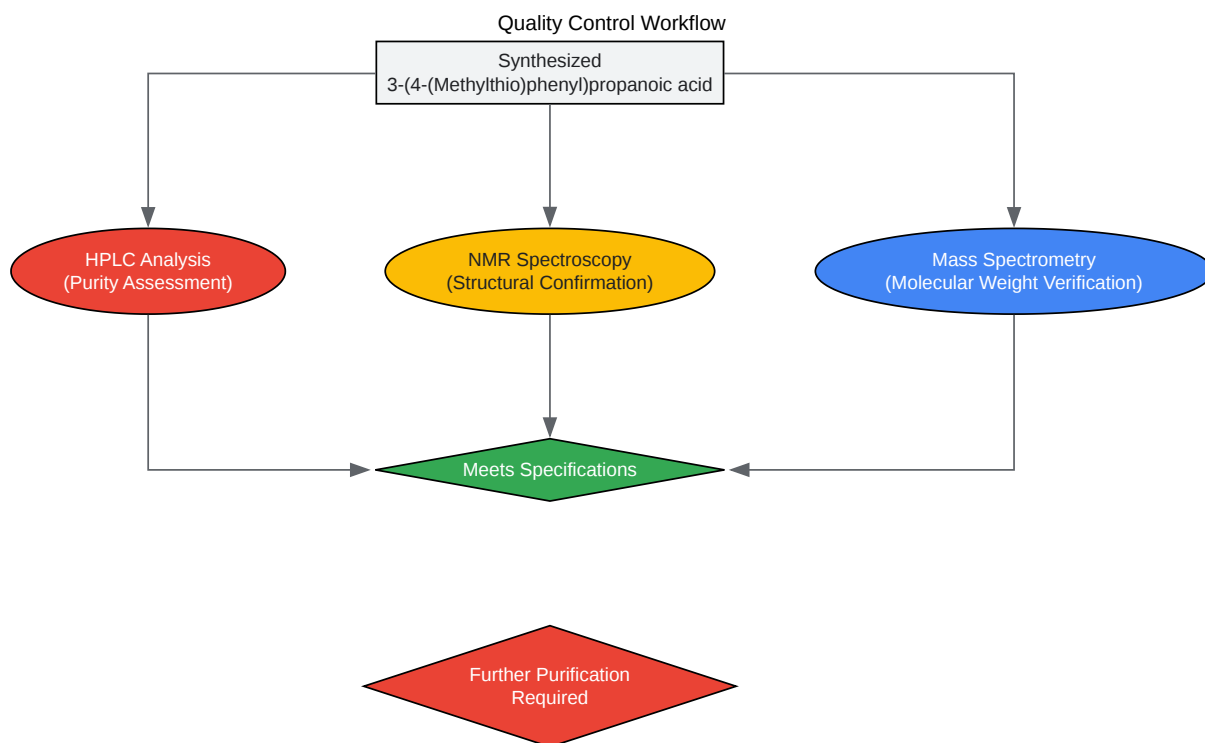
patented method for the synthesis of the related compound, 4-methylthio phenylacetic acid, involves the reaction of p-halogenated phenylacetic acid with sodium methyl mercaptide in the presence of a cuprous ion catalyst and DMF[4]. This suggests a possible pathway for the synthesis of the target compound.

Another relevant synthetic strategy is the one-pot synthesis of thiochromen-4-ones from 3-(arylthio)propanoic acids[5]. This reaction proceeds via an intramolecular Friedel-Crafts acylation and provides a general framework that could be adapted for the preparation of the starting material, **3-(4-(methylthio)phenyl)propanoic acid**.

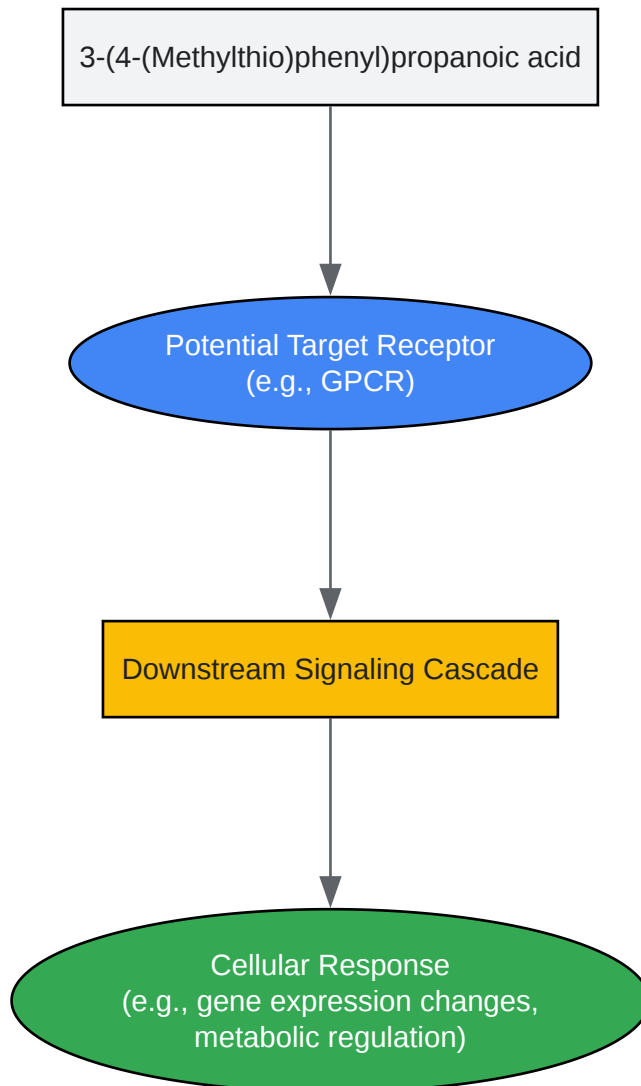
A plausible, though not explicitly documented, synthesis workflow is outlined below.

Potential Synthesis Workflow





Hypothetical Signaling Pathway Interaction



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(4-(Methylthio)phenyl)propanoic acid | lookchem [lookchem.com]
- 2. calpaclab.com [calpaclab.com]

- 3. scbt.com [scbt.com]
- 4. CN105646306A - Preparation method of 4-methylthio phenylacetic acid - Google Patents [patents.google.com]
- 5. One-Pot Synthesis of Thiochromen-4-ones from 3-(Arylthio)propanoic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 3-(4-(Methylthio)phenyl)propanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156610#commercial-suppliers-of-3-4-methylthio-phenyl-propanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com